

A Comprehensive Technical Guide to 4-tert-Butylcatechol: Properties, Applications, and Experimental Methodologies

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Compound of Interest

Compound Name: 4-tert-Butylcatechol

Cat. No.: B165716

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-tert-Butylcatechol (4-TBC) is a substituted catechol that plays a critical role in various industrial and research applications. Its unique chemical structure, featuring a bulky tert-butyl group on the catechol framework, imparts significant antioxidant and polymerization-inhibiting properties. This technical guide provides an in-depth overview of 4-TBC, encompassing its nomenclature, physicochemical properties, key applications, and detailed experimental protocols relevant to its study and use. The information presented herein is intended to serve as a valuable resource for professionals in research, development, and quality control.

Synonyms and Alternative Names

A comprehensive list of synonyms and alternative names for **4-tert-Butylcatechol** is provided in Table 1, facilitating its identification across various chemical databases and literature.

Table 1: Synonyms and Alternative Names for **4-tert-Butylcatechol**

Name Type	Name
IUPAC Name	4-tert-butylbenzene-1,2-diol[1][2][3]
CAS Registry Number	98-29-3[1][2][3]
Common Synonyms	p-tert-Butylcatechol[1][2][3]
	4-t-Butylcatechol[2][4]
	TBC[1][3][5]
	4-tert-Butylpyrocatechol[1][2][6]
	p-tert-Butylpyrocatechol[1][2]
Systematic Names	1,2-Benzenediol, 4-(1,1-dimethylethyl)-[1][2]
	4-(1,1-Dimethylethyl)-1,2-benzenediol[6][7][8]
	1,2-Dihydroxy-4-tert-butylbenzene[1][2][7]
	4-tert-Butyl-1,2-dihydroxybenzene[1][2][7]
Other Identifiers	NSC-5310[1][7]
	EINECS 202-653-9[2]
	UNII-9A069144KR[3]

Physicochemical and Toxicological Data

A summary of the key physicochemical and toxicological properties of **4-tert-Butylcatechol** is presented in Table 2. This data is essential for safe handling, storage, and application of the compound.

Table 2: Physicochemical and Toxicological Properties of **4-tert-Butylcatechol**

Property	Value	Reference
Molecular Formula	C10H14O2	[1][2][3]
Molecular Weight	166.22 g/mol	[5][6][9]
Appearance	White to light yellow crystalline solid	[3]
Melting Point	52-55 °C	[4]
Boiling Point	285 °C	[3][4][6]
Flash Point	113 °C (closed cup)	[6][10]
Solubility in Water	0.2 g/100 mL (25 °C)	[4][7]
Solubility in Organic Solvents	Soluble in methanol, ethanol, acetone, ether	[4][6][11]
LD50 (Oral, Rabbit)	815 mg/kg	[7]
LD50 (Dermal, Rat)	1331 mg/kg	[7]

Key Applications

4-tert-Butylcatechol is widely utilized across various industries due to its potent inhibitory and antioxidant properties.

- **Polymerization Inhibitor:** Its primary application is as a highly effective inhibitor for the polymerization of monomers such as styrene, butadiene, and vinyl acetate during their manufacturing, transportation, and storage.[2][12][13] It is reported to be 25 times more effective than hydroquinone at 60°C for this purpose.[12]
- **Antioxidant:** 4-TBC serves as an antioxidant in a range of materials including synthetic rubber, polymers, and oils.[12][13]
- **Stabilizer:** It is used as a stabilizer in the production of polyurethane foam.[12][13]
- **Chemical Intermediate:** 4-TBC is a precursor in the synthesis of other chemical compounds.[11]

Experimental Protocols

This section provides detailed methodologies for key experiments involving **4-tert-Butylcatechol**.

Evaluation of Polymerization Inhibition

This protocol is adapted from established methods for assessing the efficacy of polymerization inhibitors.^[1]

Objective: To determine the effectiveness of 4-TBC in inhibiting the polymerization of a monomer (e.g., styrene).

Materials:

- Styrene monomer (inhibitor-free)
- **4-tert-Butylcatechol** (4-TBC)
- Nitrogen gas
- Adiabatic cell reactor
- Syringe pumps
- K-type thermocouple

Procedure:

- Purge the adiabatic cell reactor with nitrogen gas to create an inert atmosphere.
- Using syringe pumps, introduce a known mass of styrene monomer and the desired concentration of 4-TBC into the reactor.
- Heat the reactor to a constant temperature (e.g., 115°C) and monitor the temperature using the thermocouple.
- After a predetermined time (e.g., 4 hours), terminate the reaction by rapid cooling.

- Isolate the polymer formed and weigh it.
- Calculate the percentage of polymer growth using the formula: $\text{Growth (\%)} = (\text{mass of polymer} / \text{initial mass of monomer}) \times 100$

Antioxidant Activity Assays

The following protocols for DPPH and ABTS assays are standard methods for evaluating the antioxidant capacity of chemical compounds and can be applied to 4-TBC.

Objective: To measure the ability of 4-TBC to scavenge the DPPH free radical.

Materials:

- **4-tert-Butylcatechol (4-TBC)**
- DPPH (2,2-diphenyl-1-picrylhydrazyl)
- Methanol
- Spectrophotometer or microplate reader

Procedure:

- Prepare a stock solution of 4-TBC in methanol.
- Prepare a series of dilutions of the 4-TBC stock solution.
- Prepare a 0.1 mM solution of DPPH in methanol. This solution should be freshly prepared and kept in the dark.
- In a test tube or microplate well, mix a specific volume of each 4-TBC dilution with the DPPH solution.
- A control sample should be prepared containing only methanol and the DPPH solution.
- Incubate the mixtures in the dark at room temperature for 30 minutes.
- Measure the absorbance of each solution at 517 nm.

- Calculate the percentage of DPPH radical scavenging activity using the formula: % Scavenging Activity = $[(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control}] \times 100$ where Abs_control is the absorbance of the control and Abs_sample is the absorbance of the sample containing 4-TBC.

Objective: To measure the ability of 4-TBC to scavenge the ABTS radical cation.

Materials:

- **4-tert-Butylcatechol (4-TBC)**
- ABTS
- Potassium persulfate
- Ethanol or phosphate-buffered saline (PBS)
- Spectrophotometer or microplate reader

Procedure:

- Prepare the ABTS radical cation (ABTS^{•+}) by reacting a 7 mM aqueous solution of ABTS with a 2.45 mM aqueous solution of potassium persulfate. Allow the mixture to stand in the dark at room temperature for 12-16 hours.
- Dilute the ABTS^{•+} solution with ethanol or PBS to an absorbance of 0.70 ± 0.02 at 734 nm.
- Prepare a stock solution of 4-TBC in a suitable solvent and create a series of dilutions.
- Add a small volume of each 4-TBC dilution to the diluted ABTS^{•+} solution.
- A control sample should be prepared with the solvent and the diluted ABTS^{•+} solution.
- After a specific incubation time (e.g., 6 minutes), measure the absorbance at 734 nm.
- Calculate the percentage of ABTS radical scavenging activity using a formula similar to the DPPH assay.

Analytical Determination by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for the analysis of 4-TBC using reverse-phase HPLC. [\[3\]](#)

Objective: To separate and quantify 4-TBC in a sample matrix.

Materials:

- HPLC system with a UV detector
- Newcrom R1 column or equivalent C18 column
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid or formic acid (for MS compatibility)

Procedure:

- Prepare the mobile phase, for example, a mixture of acetonitrile and water with a small amount of phosphoric acid (e.g., 0.1%).
- Prepare a standard solution of 4-TBC of known concentration in the mobile phase.
- Prepare the sample solution by dissolving it in the mobile phase and filtering it through a 0.45 μm filter.
- Set the HPLC parameters:
 - Column: Newcrom R1 or equivalent
 - Mobile Phase: Acetonitrile/Water/Acid mixture (isocratic or gradient)
 - Flow Rate: e.g., 1.0 mL/min

- Injection Volume: e.g., 20 μ L
- Detection Wavelength: Determined by UV scan of 4-TBC (typically around 280 nm)
- Inject the standard and sample solutions into the HPLC system.
- Identify the 4-TBC peak in the sample chromatogram by comparing its retention time with that of the standard.
- Quantify the amount of 4-TBC in the sample by comparing the peak area with the peak area of the standard.

Electrochemical Analysis by Cyclic Voltammetry

This protocol outlines the study of the electrochemical oxidation of 4-TBC.^{[5][7]}

Objective: To investigate the redox behavior of 4-TBC.

Materials:

- Potentiostat/galvanostat system
- Three-electrode cell (working electrode: e.g., glassy carbon; reference electrode: e.g., Ag/AgCl; counter electrode: e.g., platinum wire)
- Aqueous solution (e.g., phosphate buffer, pH 7.0)
- **4-tert-Butylcatechol**

Procedure:

- Prepare a solution of 4-TBC (e.g., 1 mM) in the aqueous buffer.
- Set up the three-electrode cell with the prepared solution.
- Perform cyclic voltammetry by scanning the potential from an initial value to a final value and then back to the initial value at a specific scan rate (e.g., 100 mV/s).
- Record the resulting voltammogram (current vs. potential).

- The voltammogram will show the oxidation and reduction peaks of 4-TBC, providing information about its redox potentials and the reversibility of the electrochemical process. The results indicate that 4-TBC undergoes oxidation to form the corresponding o-quinone.^[5]

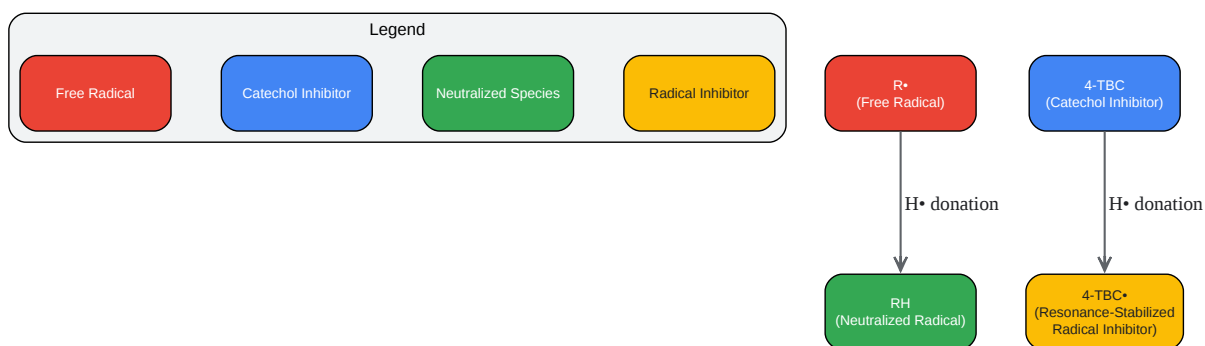
Signaling Pathways and Biological Interactions

4-tert-Butylcatechol has been shown to interact with cellular signaling pathways. Notably, it is implicated in the PERK-eIF2 α -ATF4 axis of the unfolded protein response (UPR) in melanocytes.^[14] This pathway is involved in the cellular stress response. The activation of this pathway by compounds like 4-TBC is linked to the expression of antioxidant response genes.^[14]

Visualizations

Proposed Mechanism of Free Radical Scavenging

The antioxidant activity of catechol-based inhibitors like 4-TBC is primarily attributed to their ability to donate a hydrogen atom to a free radical, thereby neutralizing it. The resulting catechol radical is stabilized by resonance.

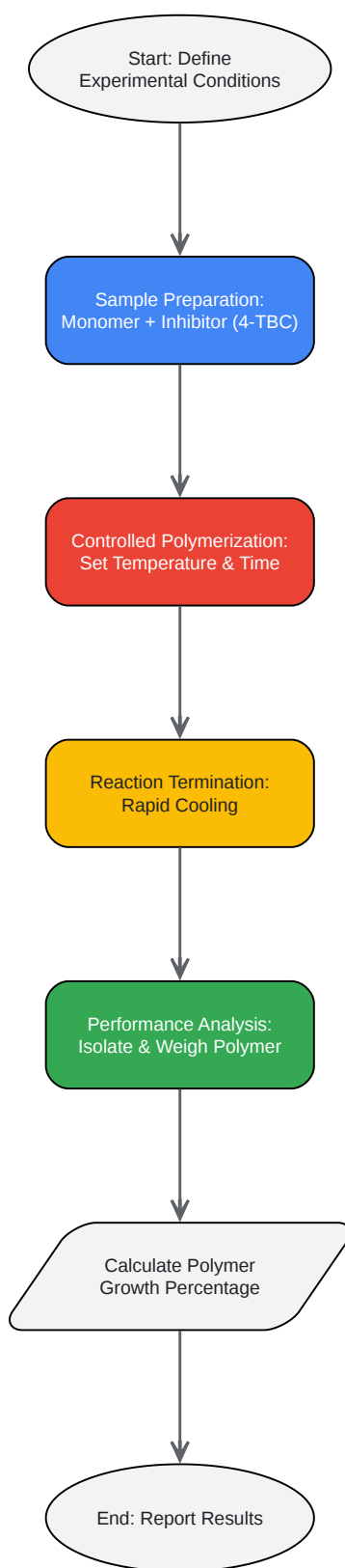


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Caption: Proposed mechanism of free radical scavenging by **4-tert-Butylcatechol**.

Experimental Workflow for Evaluating Polymerization Inhibitors

The process of evaluating the effectiveness of a polymerization inhibitor involves a systematic workflow from sample preparation to data analysis.



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Caption: Experimental workflow for evaluating polymerization inhibitors.

Conclusion

4-tert-Butylcatechol is a versatile and highly effective chemical with significant industrial and research applications, primarily driven by its potent antioxidant and polymerization-inhibiting properties. This guide has provided a comprehensive overview of its synonyms, key physicochemical data, and detailed experimental protocols for its analysis and evaluation. The provided information and methodologies are intended to support researchers, scientists, and drug development professionals in their work with this important compound. As with any chemical, appropriate safety precautions should always be taken during its handling and use.

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References

- 1. benchchem.com [benchchem.com]
- 2. Monitoring of 4-tert-butylcatechol in styrene in accordance with ASTM D4590 | Metrohm [metrohm.com]
- 3. Separation of 4-tert-Butylcatechol on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 4. mdpi.com [mdpi.com]
- 5. sid.ir [sid.ir]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. 4-tert-butylcatechol 98% (TBC) (production process) » Rayeneh Group [rayeneh.com]
- 9. Inhibition of Free Radical Polymerization: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 10. clinichrom.com [clinichrom.com]
- 11. researchgate.net [researchgate.net]
- 12. 4-tert-Butylcatechol - Wikipedia [en.wikipedia.org]
- 13. 4-tert-Butylcatechol | 98-29-3 [chemicalbook.com]

- 14. taylorandfrancis.com [taylorandfrancis.com]
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